

Personal protective equipment for handling Nothofagin

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for Nothofagin

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount when handling chemical compounds. This guide provides immediate and essential safety and logistical information for the handling of **Nothofagin**, a dihydrochalcone isolated from Aspalathus linearis (rooibos).[1] While **Nothofagin** is not currently classified as hazardous, its toxicological properties have not been thoroughly investigated, warranting cautious handling and adherence to strict safety protocols.[2]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment to be used when handling **Nothofagin**.[2]



PPE Category	Recommended Equipment
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[2]
Hand	Wear compatible chemical-resistant gloves to prevent skin exposure.[2]
Eye	Use appropriate protective eyeglasses or chemical safety goggles as described by OSHA. [2]
Body	Wear appropriate protective clothing to prevent exposure.[2]
Facility	A mechanical exhaust system is required. A safety shower and eye wash station should be readily available.[2]

Operational Plan: Handling Nothofagin

Adherence to a standardized operational procedure is critical to minimize exposure and ensure safety.

1. Preparation:

- Ensure the work area is well-ventilated, preferably within a chemical fume hood with a mechanical exhaust.[2]
- Confirm that a safety shower and eye wash station are accessible and operational.[2]
- Don all required personal protective equipment as outlined in the table above.

2. Handling:

- Avoid breathing in dust, fumes, gas, mist, vapors, or spray.[2]
- Prevent contact with eyes, skin, or clothing.[2]
- In case of accidental contact:



- o Eyes: Immediately flush with plenty of water.
- Skin: Wash thoroughly with soap and water.
- Inhalation: Move to fresh air.
- 3. Post-Handling:
- Wash hands thoroughly after handling the substance.
- Clean all equipment and the work area to prevent cross-contamination.
- Remove and properly store or dispose of PPE.

Disposal Plan

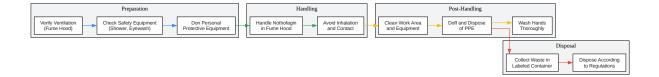
Contaminated materials and waste should be handled in accordance with institutional and local regulations for chemical waste disposal.

- Collect all waste materials, including contaminated PPE, in a designated and properly labeled hazardous waste container.
- Do not discharge into drains or the environment.

Experimental Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Nothofagin** in a laboratory setting.





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- To cite this document: BenchChem. [Personal protective equipment for handling Nothofagin].
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